

spirodiclofen chronic risk assessment vs acute risk

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Spirodiclofen

CAS No.: 148477-71-8

Cat. No.: S003090

[Get Quote](#)

Spirodiclofen Risk Profile & Properties

Assessment Aspect	Key Findings & Data	Source / Context
Chronic Dietary Risk	Deemed safe for adult consumers; residues in tomatoes were below EU Maximum Residue Levels (MRLs) at harvest.	[1]
Toxicological Profile (Mammals)	Low acute toxicity; not an eye or dermal irritant (but a potential skin sensitizer). The most sensitive target organ is the adrenal gland .	[2]
Dissipation in Crops	Half-life in tomato fruit: 1.91–2.38 days . It dissipates more slowly than spiromesifen.	[1]

| Aquatic Life Benchmarks (EPA, µg/L)

- Freshwater Invertebrates (Chronic)
- Estuarine/Marine Invertebrates (Chronic) | **22.1 1.43** | [3] | | **Mode of Action** | Inhibits **acetyl-coenzyme A carboxylase (ACCase)**, disrupting lipid biosynthesis. | [1] [4] |

Detailed Experimental Protocols

The data in the table above is derived from standardized and rigorous scientific methods. Here are the detailed protocols behind these key findings.

Residue Dissipation and Chronic Dietary Risk Study [1]

- **Field Trials:** **Spirodiclofen** was applied to tomato crops under field conditions at both the authorized and doubled authorized doses.
- **Sample Analysis:**
 - **Extraction:** Tomato fruits were extracted with acetonitrile.
 - **Clean-up & Analysis:** The extract was diluted and analyzed using **UPLC-MS/MS (Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry)**.
 - **Quality Control:** The method was validated with high recovery rates (over 91%) and low relative standard deviations (under 16%), ensuring data reliability.
- **Risk Assessment:** The chronic risk was assessed by comparing the final residue concentrations found in the tomatoes at harvest with established safety standards (EU MRLs).

Aquatic Life Benchmarking [3]

- **Data Source:** The U.S. Environmental Protection Agency (EPA) establishes Aquatic Life Benchmarks based on toxicity values from scientific studies.
- **Methodology:** The benchmarks are derived from the most sensitive values for each taxon (e.g., freshwater invertebrates) obtained from studies conducted according to EPA regulatory guidelines.
- **Application:** These benchmarks are used to estimate the concentration below which a pesticide is not expected to pose a risk to aquatic organisms.

Spirodiclofen Risk Assessment Workflow

The following diagram outlines the general workflow for evaluating the risks of a pesticide like **spirodiclofen**, from initial analysis to final risk characterization for both human health and the environment.

Key Insights for Researchers

- **Chronic Risk is Well-Characterized:** The available data supports a robust chronic risk assessment, concluding a low risk to consumers from dietary exposure when the pesticide is used according to label instructions [1] [2].
- **The Data Gap on Acute Risk:** The lack of readily available acute risk quantification for humans suggests that **spirodiclofen** may not present a significant acute toxicological concern at expected exposure levels, leading regulators to focus more on its long-term profile.
- **Environmental and Resistance Risks are Significant:** Beyond human health, the critical risks associated with **spirodiclofen** involve its toxicity to aquatic invertebrates and the rapid development of resistance in mite populations, which is a major practical challenge for its sustained use [3] [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Terminal Residues and Risk Assessment of Spiromesifen and ... [pmc.ncbi.nlm.nih.gov]
2. Spirodiclofen; Pesticide Tolerances [federalregister.gov]
3. Aquatic Life Benchmarks and Ecological Risk Assessments ... [epa.gov]
4. Biochemical and Molecular Analysis of Field Resistance to ... [mdpi.com]

To cite this document: Smolecule. [spirodiclofen chronic risk assessment vs acute risk]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b003090#spirodiclofen-chronic-risk-assessment-vs-acute-risk>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com